

Essential Safety and Logistical Information for Handling Enrasentan

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Compound of Interest

Compound Name: *Enrasentan*

Cat. No.: *B1671347*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **Enrasentan** is paramount. While a specific Material Safety Data Sheet (MSDS) for **Enrasentan** was not located in the available resources, this guide provides essential safety protocols based on general best practices for handling potent pharmaceutical compounds and hazardous drugs. All personnel must adhere to their institution's specific safety plans and the general guidelines outlined by organizations such as the Occupational Safety and Health Administration (OSHA) and the National Institute for Occupational Safety and Health (NIOSH).

Personal Protective Equipment (PPE)

Appropriate PPE is critical to minimize exposure to hazardous drug aerosols and residues. The selection of PPE should be based on a risk assessment of the specific procedures being performed.

Table 1: Recommended Personal Protective Equipment for Handling **Enrasentan**

Activity	Required PPE	Specifications & Best Practices
Receiving & Unpacking	Chemotherapy-tested gloves (double gloving recommended)	Check package integrity upon arrival. If packaging is compromised, implement spill procedures.
Compounding/Preparation (in a containment primary engineering control - C-PEC)	Double chemotherapy-tested gloves, Impermeable gown (disposable, solid front, cuffed), Eye protection (goggles or face shield), Respiratory protection (if not in a C-PEC)	Gowns should be shown to resist permeability by hazardous drugs. Change gloves regularly or immediately if contaminated. [1] [2] [3]
Administration	Double chemotherapy-tested gloves, Impermeable gown, Eye protection (face shield or splash goggles if there is a risk of splashing)	Use of closed-system drug-transfer devices (CSTDs) is strongly recommended to minimize exposure. [4]
Spill Cleanup	Double chemotherapy-tested gloves, Impermeable gown, Eye and face protection, Respiratory protection	A spill kit should be readily available in all areas where Enrasentan is handled.
Waste Disposal	Double chemotherapy-tested gloves, Impermeable gown	All PPE used in handling Enrasentan should be considered contaminated and disposed of as hazardous waste.

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, inspect the external packaging for any signs of damage or leakage.

- Personnel involved in unpacking should wear appropriate chemotherapy-tested gloves.
- Store **Enrasentan** in a designated, restricted-access area, clearly labeled as a hazardous substance.
- Maintain an inventory record of the compound.

2. Compounding and Preparation:

- All manipulations of **Enrasentan**, especially those that could generate aerosols (e.g., weighing, dissolving), should be performed within a certified Class II Biological Safety Cabinet (BSC) or a compounding aseptic containment isolator (CACI).
- Wear the full complement of PPE as detailed in Table 1.
- Use dedicated equipment (e.g., spatulas, weighing boats) and decontaminate them after use or dispose of them as hazardous waste.
- Wash hands thoroughly before donning and after removing gloves.[\[1\]](#)

3. Administration (in a research setting):

- Administer the compound using techniques that minimize the generation of aerosols and prevent spills.
- The use of Luer-Lok fittings and closed-system transfer devices is strongly recommended.
- All materials used in the administration process (e.g., syringes, tubing) should be considered contaminated.

Disposal Plan

The disposal of **Enrasentan** and all contaminated materials must comply with federal, state, and local regulations for hazardous pharmaceutical waste.

1. Segregation and Collection:

- All waste contaminated with **Enrasentan**, including unused compound, PPE, and disposable labware, must be segregated into clearly labeled, leak-proof, and puncture-resistant hazardous waste containers.
- These containers should be marked with the "Cytotoxic" or "Hazardous Drug" symbol.

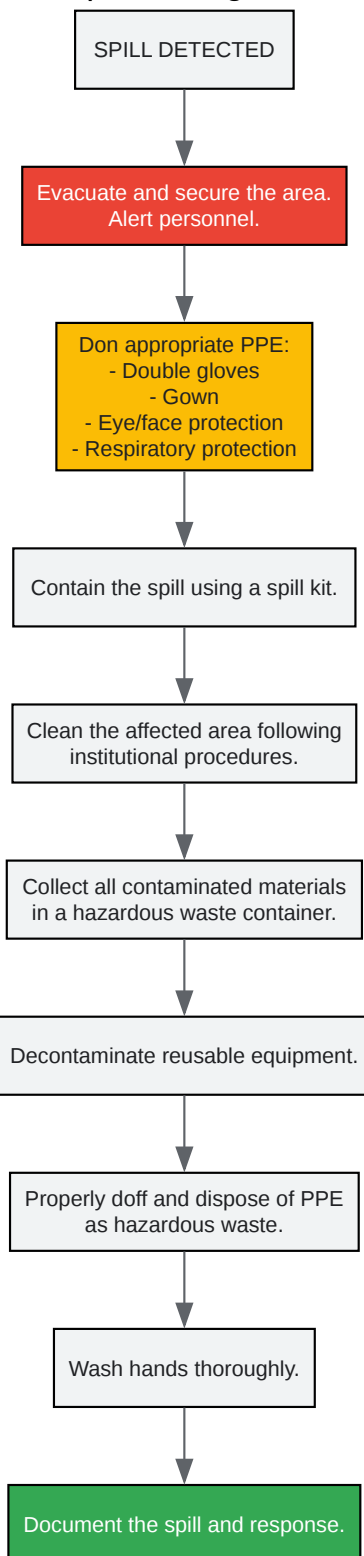
2. Disposal Pathway:

- Do not dispose of **Enrasentan** or contaminated materials in the regular trash or down the drain.
- Engage a licensed hazardous waste vendor for the transportation and final disposal of the waste, which is typically incineration.
- Maintain detailed records of all disposed of hazardous waste, including dates, quantities, and disposal manifests.

Spill Management Workflow

In the event of a spill, immediate and appropriate action is necessary to contain the contamination and protect personnel.

Enrasentan Spill Management Workflow



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Caption: Workflow for responding to an **Enrasentan** spill.

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